

# A Comparative Guide to the Efficacy of Chromium-Free Nickel Alloys

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## Compound of Interest

Compound Name: Nickel chromate

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This guide provides a comprehensive evaluation of the performance of chromium-free nickel alloys in comparison to their traditional chromium-containing counterparts. The information is tailored for researchers, scientists, and drug development professionals, offering objective data and detailed experimental methodologies to support informed material selection.

## Performance Comparison of Chromium-Free and Chromium-Containing Nickel Alloys

The selection of an appropriate nickel alloy is critical for applications demanding high performance in challenging environments. While chromium has traditionally been a key alloying element for enhancing corrosion resistance and mechanical properties, concerns over its environmental impact and potential for inducing allergic reactions have driven the development of chromium-free alternatives. This section presents a quantitative comparison of key performance indicators for various chromium-free and chromium-containing nickel alloys.

## Mechanical Properties

The mechanical strength and hardness of nickel alloys are crucial for their structural integrity and wear resistance. The following table summarizes the typical tensile strength and hardness values for a selection of these alloys.

| Alloy Type                      | Alloy Name/Composition | Tensile Strength (MPa) | Hardness (HV) | Citation(s) |
|---------------------------------|------------------------|------------------------|---------------|-------------|
| Chromium-Free                   |                        |                        |               |             |
| Nickel-Tungsten (Ni-W)          |                        |                        |               |             |
| As-deposited Ni-W (61.2 wt% W)  | -                      | 823                    | [1]           |             |
| As-deposited Ni-W (3-17 at% W)  | -                      | 422 - 863              | [1]           |             |
| Nickel-Phosphorus (Ni-P)        |                        |                        |               |             |
| Electroless Ni-P                | -                      | -                      |               |             |
| Iron-Chromium-Aluminum (FeCrAl) |                        |                        |               |             |
| Kanthal® APM/APMT               | -                      | -                      |               |             |
| Nickel-Free Stainless Steel     |                        |                        |               |             |
| BioDur® 108 (Annealed)          | 930                    | -                      | [2]           |             |
| Chromium-Containing             |                        |                        |               |             |
| Nickel-Chromium (Ni-Cr)         |                        |                        |               |             |
| Nichrome 80/20                  | -                      | -                      | [3]           |             |
| Nickel-Chromium-Iron            |                        |                        |               |             |

(Ni-Cr-Fe)

|                         |     |      |     |
|-------------------------|-----|------|-----|
| Inconel 600             | 683 | -    | [4] |
| Inconel 625             | -   | -    |     |
| Cobalt-Chromium (Co-Cr) |     |      |     |
| Stellite 6              | -   | ~500 | [5] |

Note: Data for some alloys were not available in the searched literature and are marked as "-". The properties of alloys can vary significantly with composition, processing, and heat treatment.

## Corrosion Resistance

Corrosion resistance is a critical performance metric for nickel alloys, especially in aggressive chemical environments. The following table provides a comparison of corrosion rates and behavior for various alloys in different media.

| Alloy Type                           | Alloy Name/Composition             | Corrosion Medium                | Corrosion Rate  | Observations | Citation(s) |
|--------------------------------------|------------------------------------|---------------------------------|---|--------------|-------------|
| Chromium-Free                        |                                    |                                 |   |              |             |
| Nickel-Phosphorus (Ni-P)             | 3.5% NaCl                          | Lower than Ni-Cr-P              | Passivation film forms  | [6][7]       |             |
| Iron-Chromium-Aluminum (FeCrAl)      | High-Temperature Oxidizing         | Lower than Nichrome             | Forms a protective Al <sub>2</sub> O <sub>3</sub> layer                           |              |             |
| Nickel-Free Stainless Steel          |                                    |                                 |   |              |             |
| BioDur® 108                          | Ferric Chloride (ASTM G48)         | 0.0 mg weight loss              | Superior to 316L  | [8]          |             |
| Chromium-Containing                  |                                    |                                 |   |              |             |
| Nickel-Chromium (Ni-Cr)              | NaCl-KCl-MgCl <sub>2</sub> (700°C) | Increases with Cr content       | Lower Cr content shows better resistance in this specific molten salt environment | [9]          |             |
| Nickel-Chromium-Phosphorus (Ni-Cr-P) | 3.5% NaCl                          | 3 times lower current than Ni-P | More noble corrosion potential than Ni-P  | [6]          |             |

## Biocompatibility

For medical and pharmaceutical applications, the biocompatibility of an alloy is of paramount importance. The following table summarizes the results of in vitro cytotoxicity and other biocompatibility assessments.

| Alloy Type                          | Alloy Name/Composition                          | Cell Type          | Assay  | Result   | Citation(s) |
|-------------------------------------|---|--------------------|--|----------|-------------|
| Chromium-Free                       |   |                    |  |          |             |
| Nickel-Free Stainless Steel         |   |                    |  |          |             |
| BIOSN4                              | L929 mouse fibroblasts                          | MTT                | Relative growth rate > 75% (Toxicity Grade 1)                    | [10]     |             |
| High-Nitrogen Stainless Steel (HNS) | Human Umbilical Vein Endothelial Cells (HUVECs) | Cell Proliferation | 1.6-fold higher cell number than SUS316L after 3 days            | [11]     |             |
| BioDur® 108                         | -   | ISO 10993          | Passed various biocompatibility tests (non-toxic, non-mutagenic) | [12][13] |             |
| Chromium-Containing                 |   |                    |  |          |             |
| Nickel-Chromium (Ni-Cr)             | BALB/3T3 and HepG2 cells                        | MTT                | IC50 (BALB/3T3): 700 µM, IC50 (HepG2): 400 µM                    | [14]     |             |
| 316L Stainless                      | L929 mouse fibroblasts                          | MTT                | Relative growth rate >   | [10]     |             |

Steel

75% (Toxicity  
Grade 1)

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## Experimental Protocols

This section provides detailed methodologies for the key experiments cited in the performance comparison tables.

### Mechanical Testing

ASTM E8/E8M - Standard Test Methods for Tension Testing of Metallic Materials[2][12][13][15][16]

- Objective: To determine mechanical properties such as yield strength, ultimate tensile strength, elongation, and reduction of area.
- Specimen Preparation: Test specimens are machined from the alloy material into standardized shapes and dimensions (e.g., round or flat "dog-bone" specimens) as specified in the ASTM E8/E8M standard. Gage marks are placed on the specimen at a defined gage length.
- Procedure:
  - The cross-sectional area of the specimen at its smallest point is measured and recorded.
  - The testing machine is zeroed.
  - The specimen is mounted into the grips of a universal testing machine (UTM).
  - A uniaxial tensile load is applied to the specimen at a controlled rate.
  - An extensometer is used to measure the elongation of the specimen as the load is applied.
  - The test is continued until the specimen fractures.
- Data Analysis: The load and elongation data are used to generate a stress-strain curve, from which the key mechanical properties are calculated.

## Corrosion Testing

ASTM G102 - Standard Practice for Calculation of Corrosion Rates and Related Information from Electrochemical Measurements[\[10\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

- Objective: To convert the results of electrochemical measurements (e.g., corrosion current density) into rates of uniform corrosion.
- Procedure: This practice provides the equations and constants necessary to calculate corrosion rates in terms of mass loss or penetration depth from electrochemical data obtained from techniques like potentiodynamic polarization. The calculation is based on Faraday's Law and requires knowledge of the alloy's density and equivalent weight.

ASTM G48 - Standard Test Methods for Pitting and Crevice Corrosion Resistance of Stainless Steels and Related Alloys by Use of Ferric Chloride Solution

- Objective: To determine the resistance of stainless steels and related alloys to pitting and crevice corrosion in an aggressive chloride environment.
- Procedure (Method A - Pitting Test):
  - Test specimens are prepared with a specific surface finish.
  - The specimens are cleaned and weighed.
  - The specimens are immersed in a 6% ferric chloride solution for a specified time (e.g., 72 hours) and temperature (e.g., 22°C or 50°C).
  - After exposure, the specimens are cleaned and re-weighed to determine mass loss.
  - The surfaces are examined for pitting.

## Wear Testing

ASTM G65 - Standard Test Method for Measuring Abrasion Using the Dry Sand/Rubber Wheel Apparatus[\[10\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

- Objective: To determine the resistance of metallic materials to scratching abrasion.



- Apparatus: A rotating rubber-lined wheel and a sand nozzle that delivers a controlled flow of abrasive particles to the interface between the wheel and the test specimen.
- Procedure:
  - A rectangular test specimen is weighed.
  - The specimen is pressed against the rotating rubber wheel with a specified force.
  - A controlled flow of sand (the abrasive) is introduced between the specimen and the wheel.
  - The test is run for a predetermined number of revolutions.
  - The specimen is cleaned and re-weighed to determine the mass loss, which is then converted to volume loss.

ASTM G99 - Standard Test Method for Wear Testing with a Pin-on-Disk Apparatus[\[6\]](#)[\[11\]](#)[\[15\]](#)[\[16\]](#)[\[21\]](#)

- Objective: To determine the wear of materials during sliding under non-abrasive conditions.
- Apparatus: A pin (or ball) that is loaded against a rotating disk.
- Procedure:
  - The pin and disk specimens are cleaned and weighed.
  - The pin is brought into contact with the disk under a specified load.
  - The disk is rotated at a constant speed for a set distance or time.
  - The pin and disk are cleaned and re-weighed to determine mass loss. The wear track on the disk can also be analyzed.
- Data Analysis: The volume loss of the pin and/or disk is calculated. The coefficient of friction can also be continuously monitored during the test.

## Biocompatibility Testing

ISO 10993 - Biological evaluation of medical devices[\[5\]](#)[\[7\]](#)[\[13\]](#)[\[22\]](#)[\[23\]](#)

This is a series of standards that provides a framework for evaluating the biocompatibility of medical devices and materials. The specific tests required depend on the nature and duration of the device's contact with the body.

MTT Assay for In Vitro Cytotoxicity[\[2\]](#)[\[8\]](#)[\[12\]](#)[\[14\]](#)

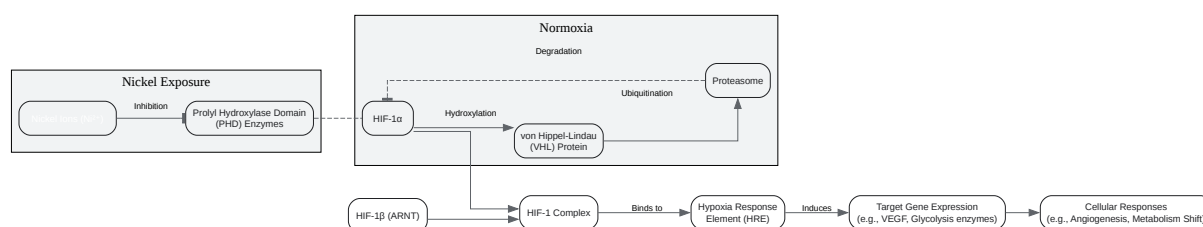
- Objective: To assess the cell viability and proliferation after exposure to extracts of the alloy.
- Principle: The yellow tetrazolium salt MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) is reduced by mitochondrial dehydrogenases in living cells to form a purple formazan product. The amount of formazan is proportional to the number of viable cells.
- Procedure:
  - Cells (e.g., L929 fibroblasts) are seeded in a 96-well plate and allowed to attach.
  - The culture medium is replaced with extracts of the test alloy (prepared by incubating the alloy in culture medium).
  - The cells are incubated with the extracts for a specified period (e.g., 24, 48, 72 hours).
  - An MTT solution is added to each well, and the plate is incubated to allow formazan formation.
  - A solubilization solution is added to dissolve the formazan crystals.
  - The absorbance of each well is measured using a spectrophotometer (typically at 570 nm).
- Data Analysis: The absorbance of the wells treated with the alloy extracts is compared to that of control wells (cells in fresh medium) to determine the relative cell viability.

## Signaling Pathways and Experimental Workflows

The biological response to metallic alloys is often mediated by specific cell signaling pathways. Understanding these pathways is crucial for developing more biocompatible materials.

## Nickel-Induced Hypoxia-Inducible Factor-1 $\alpha$ (HIF-1 $\alpha$ ) Activation

Nickel ions can mimic a hypoxic (low oxygen) state in cells, leading to the activation of the HIF-1 $\alpha$  signaling pathway. This can have profound effects on gene expression and cellular function.

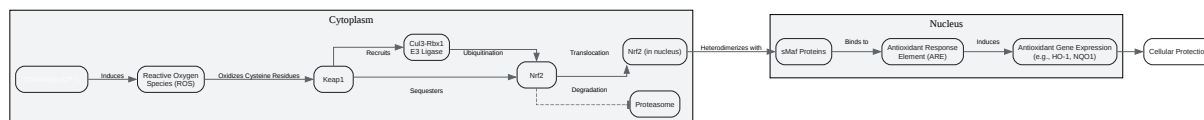


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Caption: Nickel-induced HIF-1 $\alpha$  activation pathway.

## Chromium-Induced Nrf2 Signaling Pathway Activation

Chromium can induce oxidative stress, which in turn activates the Nrf2 (Nuclear factor erythroid 2-related factor 2) signaling pathway, a key cellular defense mechanism against oxidative damage.

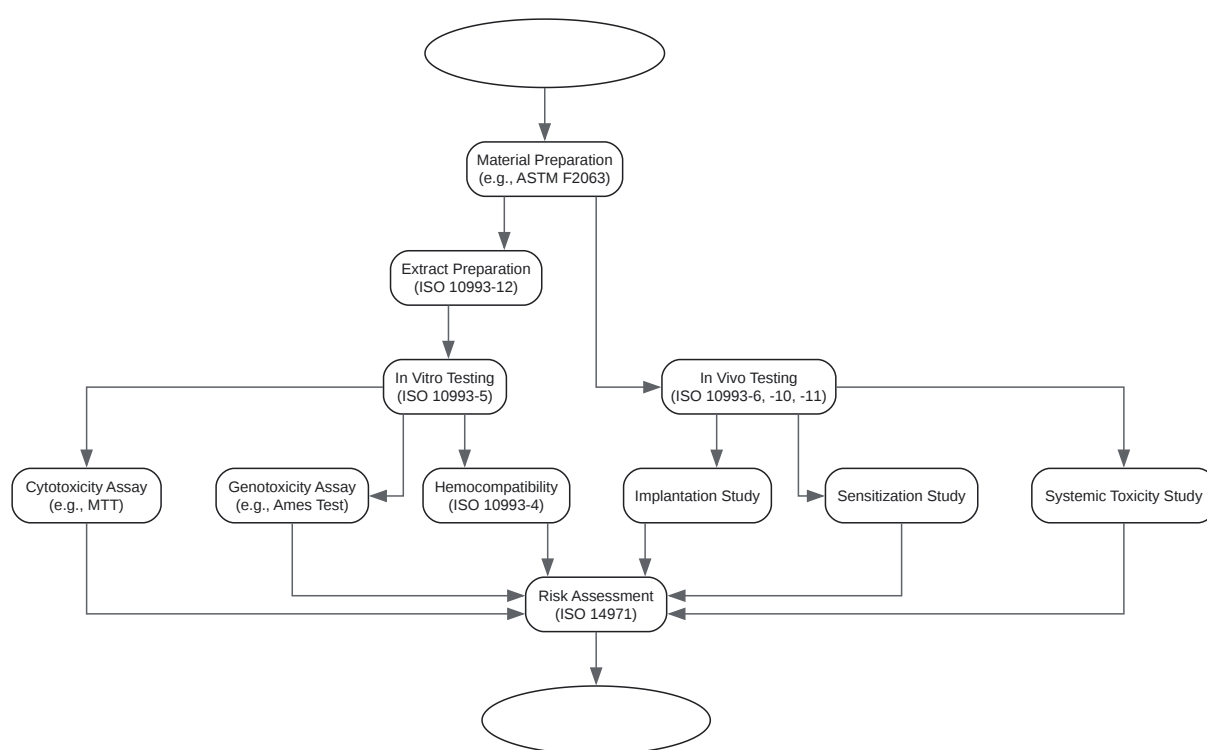


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Caption: Chromium-induced Nrf2 signaling pathway.

## Experimental Workflow for Biocompatibility Assessment

The following diagram illustrates a typical workflow for assessing the biocompatibility of a novel chromium-free nickel alloy.



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Caption: Biocompatibility assessment workflow.

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